

Menisdaurin: A Technical Guide to its Discovery, Isolation, and Characterization from *Menispermum dauricum*

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Compound of Interest

Compound Name: *Menisdaurin*

Cat. No.: *B1234387*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the cyanogenic glucoside **Menisdaurin**, with a primary focus on its discovery and isolation from its namesake source, *Menispermum dauricum*. While first identified in this plant species in 1978, the bulk of research on *Menispermum dauricum* has since concentrated on its abundant alkaloid constituents. This document collates the available information on **Menisdaurin**, presenting its chemical properties, plausible experimental protocols for its extraction, and its known biological activities, offering a consolidated resource for researchers.

Introduction to Menisdaurin

Menisdaurin is a glycoside and nitrile that was first isolated from the rhizomes of *Menispermum dauricum*[1][2]. It belongs to the class of cyanogenic glycosides, which are secondary metabolites capable of releasing hydrogen cyanide upon enzymatic hydrolysis[1]. The compound is also found in other plant species, including European holly (*Ilex aquifolium*) and various species of the genus *Tiquilia*[2]. Chemically, it consists of a glucose sugar moiety linked to an α,β -unsaturated nitrile aglycone[2].

While *Menispermum dauricum* is a rich source of diverse isoquinoline alkaloids with various documented pharmacological activities, **Menisdaurin** represents a less-studied component of this plant's chemical profile[3][4][5][6].

Physicochemical Properties of Menisdaurin

Menisdaurin presents as colorless crystalline platelets with a defined melting point. A summary of its key physicochemical properties is provided in the table below.

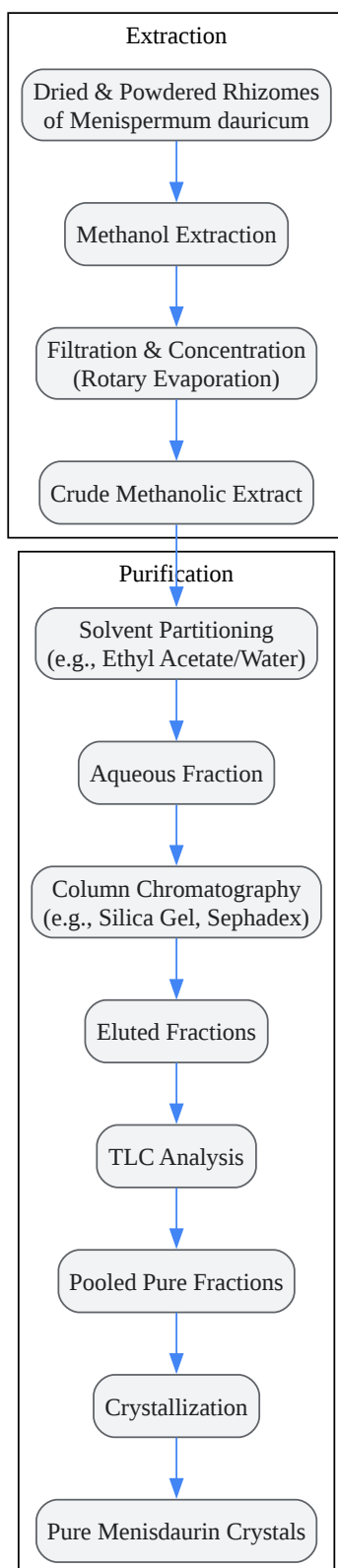
Property	Value	Source
Molecular Formula	C ₁₄ H ₁₉ NO ₇	[2]
Molar Mass	313.3 g·mol ⁻¹	[2]
Melting Point	175-176 °C	[2]
Appearance	Colorless crystalline platelets	[2]
CAS Number	67765-58-6	[2]

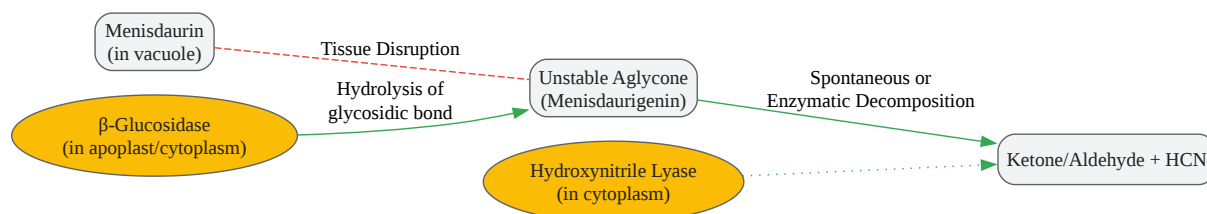
Experimental Protocols

While the original 1978 isolation protocol by Takahashi et al. is not readily available in detail, a modern approach to the extraction and purification of **Menisdaurin** from *Menispermum dauricum* can be constructed based on standard phytochemical techniques and related literature.

Extraction and Isolation Workflow

The proposed workflow for the isolation of **Menisdaurin** from the dried rhizomes of *Menispermum dauricum* is as follows:





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